

Eosin Y Disodium Salt: A Comprehensive Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: Eosin Y disodium

Cat. No.: B8006750

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Eosin Y disodium salt is a widely utilized xanthene dye, recognized for its vibrant red color and fluorescent properties. It serves as a crucial staining agent in histology and cytology, a component in various diagnostic media, and a research chemical in diverse biological applications.^[1] While integral to many scientific endeavors, a thorough understanding of its health and safety profile is paramount for ensuring the well-being of laboratory personnel and the integrity of research outcomes. This technical guide provides a comprehensive overview of the health and safety information for **Eosin Y disodium** salt, including its hazardous properties, handling procedures, and emergency responses.

Hazard Identification and Classification


Eosin Y disodium salt is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are serious eye irritation and the potential for skin sensitization.^{[2][3]}

GHS Classification:

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	2A / 2	Causes serious eye irritation. [2][3]
Skin Sensitization	1	May cause an allergic skin reaction.[2][3]
Acute Toxicity, Oral (Not Classified)	-	May be harmful if swallowed. [4]

Signal Word: Warning[3]

Hazard Pictograms:

 alt text

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the Safety Data Sheets (SDS) and should be strictly followed.[2] Key statements include:

- P264: Wash face, hands and any exposed skin thoroughly after handling.[5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][5]
- P302 + P352: IF ON SKIN: Wash with plenty of water and soap.[2]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.[6]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.[6]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Eosin Y disodium** salt is essential for its safe handling and storage.

Property	Value
Appearance	Red to brown crystalline powder.[7]
Odor	Odorless.[7]
CAS Number	17372-87-1[2]
Molecular Formula	C ₂₀ H ₆ Br ₄ Na ₂ O ₅ [3]
Molecular Weight	691.86 g/mol [8]
pH	7-10 (in aqueous solution).[7]
Solubility	Soluble in water, slightly soluble in alcohol.[5]
Melting Point	Decomposes above 572°F (300°C).[9][10]
Autoignition Temperature	Not applicable.[7]
Flash Point	Not available.[7]

Toxicological Information

The toxicological data for **Eosin Y disodium** salt highlight its potential to cause adverse health effects upon exposure.

Endpoint	Value	Species	Reference
Acute Oral Toxicity (LD50)	2344 mg/kg	Rat	[4][5]
Acute Dermal Toxicity (LD50)	> 2000 mg/kg	Rat	
Eye Irritation	Causes serious eye irritation.	Rabbit	[2]
Skin Sensitization	May cause an allergic skin reaction.	Guinea pig	[2]

Experimental Protocols:

The toxicological data presented are primarily derived from studies conducted in accordance with internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD 401/420/425)

The acute oral toxicity, expressed as the LD50 (the dose lethal to 50% of the test population), is determined by administering the substance to animals (typically rats) via gavage.^[7]^[11] The animals are observed for a period of at least 14 days for signs of toxicity and mortality.^[7] The LD50 value is then calculated statistically from the observed data.^[7]

Eye Irritation (OECD 405)

The potential for eye irritation is assessed by applying a single dose of the substance to the eye of an experimental animal (usually an albino rabbit), with the untreated eye serving as a control.^[2] The eyes are then examined at specific intervals (1, 24, 48, and 72 hours) to evaluate the degree of irritation, including redness, swelling, and corneal opacity.^[2] The reversibility of any observed effects is also assessed.^[2]

Skin Sensitization (OECD 406/429)

Skin sensitization potential is evaluated by initially exposing the skin of a test animal (often a guinea pig) to the substance (induction phase).^[9] After a rest period, the animal is challenged with a non-irritating concentration of the substance.^[9] The development of a skin reaction (e.g., redness, swelling) upon challenge indicates sensitization.^[9] The Local Lymph Node Assay (LLNA) in mice is another accepted method that measures the proliferation of lymphocytes in the draining lymph nodes as an indicator of sensitization.^[12]

Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the chemical's integrity.

- Handling:
 - Avoid contact with skin, eyes, and clothing.^[7]

- Avoid breathing dust.[13]
- Use in a well-ventilated area.[13]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[5]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][7]
 - Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][7]
 - Protect from moisture and light.[9]

Accidental Release Measures

In the event of a spill, prompt and appropriate action is necessary to prevent contamination and exposure.

- Personal Precautions:
 - Ensure adequate ventilation.[7]
 - Wear appropriate personal protective equipment.[7]
 - Avoid creating dust.[7]
 - Do not touch damaged containers or spilled material without proper protection.[14]
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.[14]

- Do not let the product enter drains.[14]
- Methods for Cleaning Up:
 - For dry spills, sweep up the material and place it in a suitable, labeled container for disposal.[7][13]
 - Avoid generating dust during cleanup.[13]
 - Wash the spill area thoroughly with water.[5]

First Aid Measures

Immediate and appropriate first aid can significantly mitigate the adverse effects of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention if irritation persists.[2][7]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops or persists.[2][14]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[14]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Drink plenty of water. Get medical attention if you feel unwell.[5]

Firefighting Measures

Eosin Y disodium salt is a non-flammable solid.[5] However, in the event of a fire involving this chemical, the following measures should be taken:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[7]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[12]

- **Specific Hazards:** When heated to decomposition, it may emit toxic fumes of carbon monoxide, carbon dioxide, hydrogen bromide, and sodium oxides.[\[7\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

Ecological Information

Eosin Y disodium salt may have an impact on the aquatic environment.

Endpoint	Value	Species	Exposure Time	Reference
Aquatic Toxicity (LC50)	1200 mg/L	Oryzias latipes (Japanese rice fish)	48 hours	[7]
Aquatic Toxicity (EC50)	> 100 mg/L	Daphnia magna (Water flea)	48 hours	

Persistence and Degradability: The substance may persist in the environment.[\[7\]](#)

Bioaccumulation: No information is available on the bioaccumulative potential.

Mobility in Soil: Due to its water solubility, it is likely to be mobile in the environment.[\[7\]](#)

Experimental Protocol for Aquatic Toxicity (OECD 203/202):

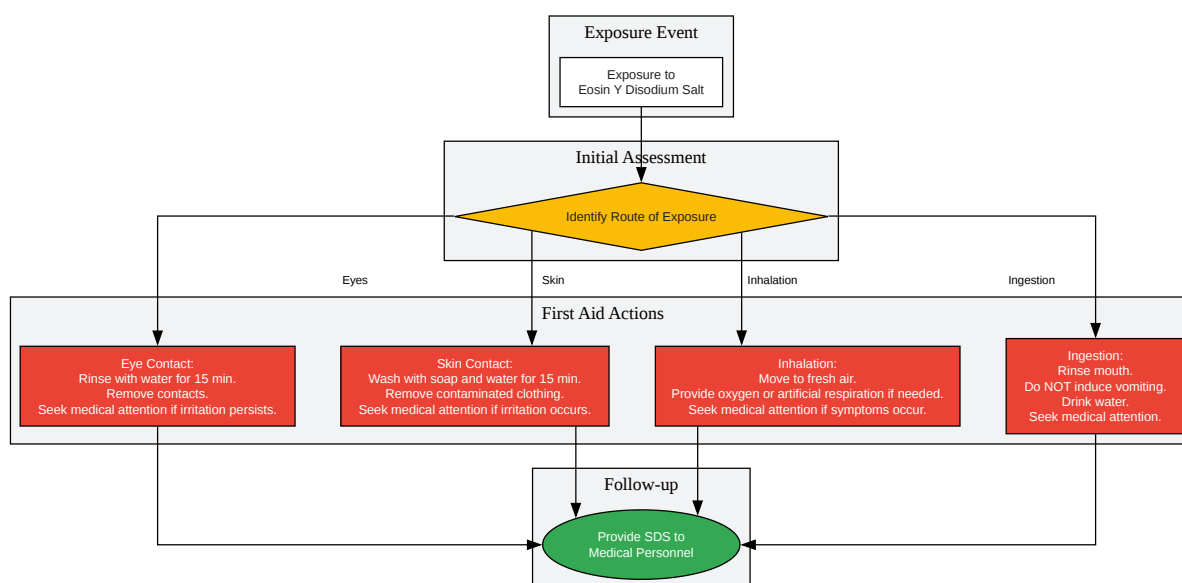
- **Fish Acute Toxicity Test (OECD 203):** Fish (e.g., *Oryzias latipes*) are exposed to a range of concentrations of the test substance for a period of 96 hours.[\[15\]](#) Mortalities are recorded at 24, 48, 72, and 96 hours, and the LC50 is calculated.[\[15\]](#)
- **Daphnia sp. Acute Immobilisation Test (OECD 202):** Daphnids are exposed to various concentrations of the substance for 48 hours.[\[16\]](#) The concentration that causes immobilization in 50% of the daphnids (EC50) is determined.[\[16\]](#)

Disposal Considerations

Waste from **Eosin Y disodium** salt must be disposed of in accordance with federal, state, and local regulations.[14] It should be treated as hazardous waste.[3] Do not empty into drains.[3] Contaminated packaging should also be disposed of as hazardous waste.[3]

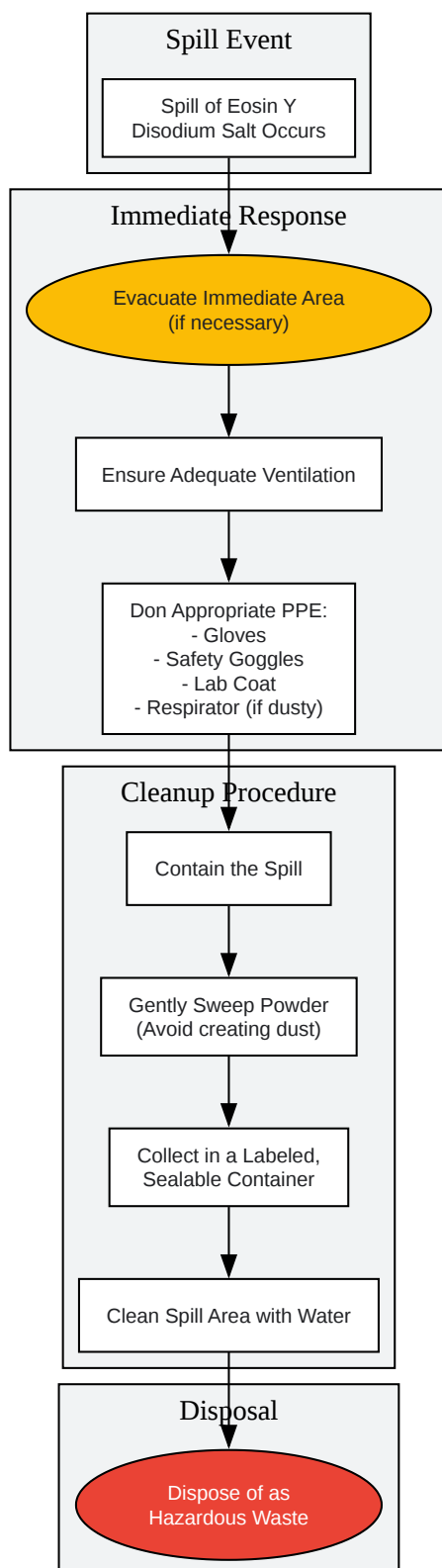
Visualizations

The following diagrams illustrate key workflows and logical relationships for the safe handling of **Eosin Y disodium** salt.



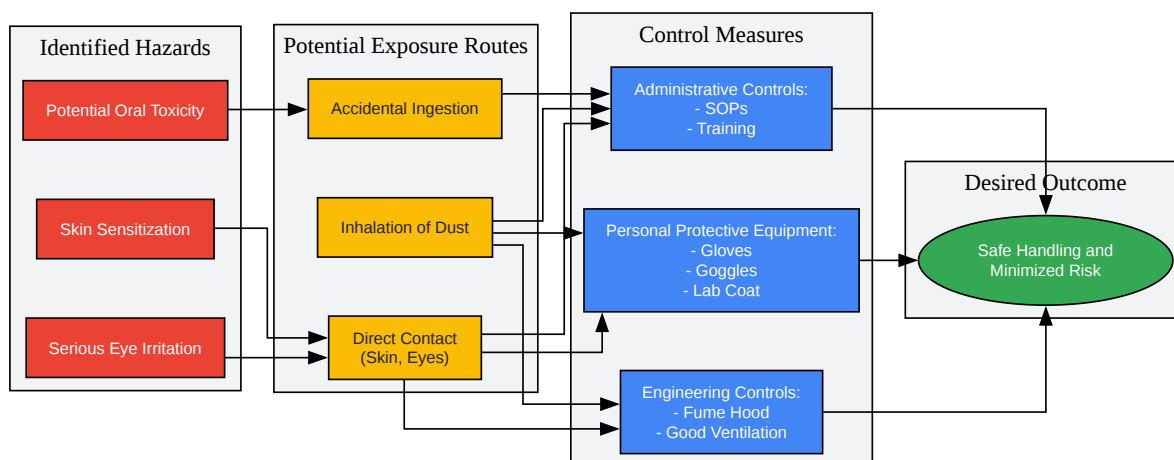
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Caption: First Aid Procedure for **Eosin Y Disodium** Salt Exposure.



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Caption: Accidental Spill Response Workflow for **Eosin Y Disodium Salt**.



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Caption: Hazard Identification and Risk Mitigation for **Eosin Y Disodium Salt**.

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References

- 1. Aquatic toxicity - The Joint Research Centre: EU Science Hub [joint-research-centre.ec.europa.eu]
- 2. oecd.org [oecd.org]
- 3. ecetoc.org [ecetoc.org]
- 4. daikinchemicals.com [daikinchemicals.com]

- 5. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- 6. Skin sensitization test (oecd 406) | PPTX [slideshare.net]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. utu.fi [utu.fi]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 13. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 14. oecd.org [oecd.org]
- 15. oecd.org [oecd.org]
- 16. downloads.regulations.gov [downloads.regulations.gov]
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